

An In-depth Technical Guide to 4-Acetylbenzamide: Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetylbenzamide

Cat. No.: B1313702

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This technical guide provides a comprehensive overview of the chemical properties and synthesis of **4-Acetylbenzamide**, a valuable building block in medicinal chemistry and organic synthesis. This document details its chemical structure, summarizes key quantitative data, and provides established experimental protocols for its preparation.

Chemical Structure and Identification

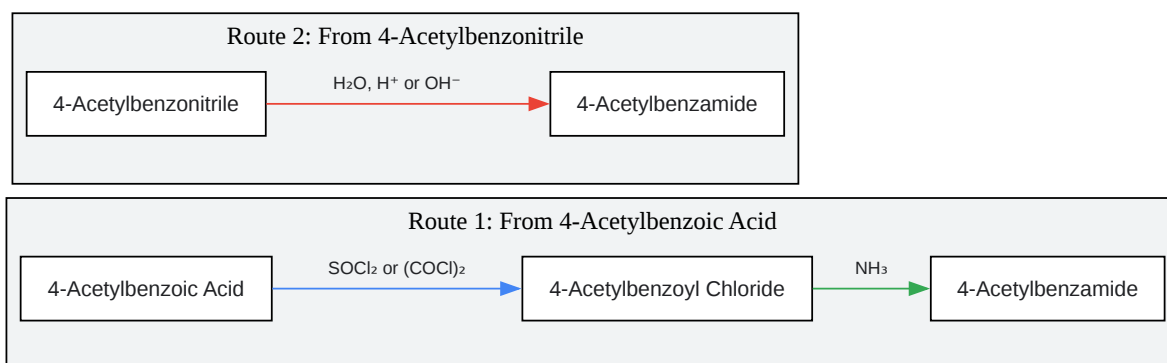
4-Acetylbenzamide is an aromatic compound featuring both an acetyl group and a carboxamide group attached to a benzene ring in a para configuration.

Identifier	Value
IUPAC Name	4-acetylbenzamide
Molecular Formula	C ₉ H ₉ NO ₂
Molecular Weight	163.17 g/mol [1]
Canonical SMILES	CC(=O)C1=CC=C(C=C1)C(=O)N
InChI	InChI=1S/C9H9NO2/c1-6(11)7-2-4-8(5-3-7)9(10)12/h2-5H,1H3,(H2,10,12)[1]
InChIKey	WAHWLAFXEOULIP-UHFFFAOYSA-N[1]
CAS Number	67014-02-2[1]
Physical Form	Solid[1]

Synthesis of 4-Acetylbenzamide

There are two primary and reliable synthetic routes for the preparation of **4-Acetylbenzamide**. The first pathway proceeds through the corresponding carboxylic acid, 4-acetylbenzoic acid, which is converted to the more reactive acyl chloride intermediate. The second common method involves the hydrolysis of 4-acetylbenzonitrile.

Synthesis Workflow Diagram



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References

- 1. 4-Acetylbenzamide 67014-02-2 [sigmaaldrich.com]
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